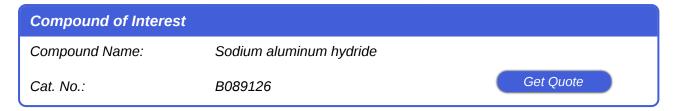


# An In-depth Technical Guide to the Thermodynamic Properties of Sodium Aluminum Hydride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic data for **sodium aluminum hydride** (NaAlH<sub>4</sub>), a material of significant interest for hydrogen storage and as a reducing agent in chemical synthesis. This document consolidates key thermodynamic parameters, details experimental methodologies for their determination, and visualizes the decomposition pathway of NaAlH<sub>4</sub>.

## **Core Thermodynamic Data**

The thermodynamic properties of **sodium aluminum hydride** and its decomposition products are crucial for understanding its stability, reactivity, and potential applications. The following tables summarize the key quantitative data available in the literature.

Table 1: Thermodynamic Properties of **Sodium Aluminum Hydride** (NaAlH<sub>4</sub>)



Property	Value	Units	Notes
Standard Enthalpy of Formation (ΔfH°298)	-117.04[1]	kJ/mol	Experimentally determined
Standard Molar Entropy (S°298)	89.12[1]	J/(mol·K)	Experimentally determined
Gibbs Free Energy of Formation (ΔfG°298)	-69.8	kJ/mol	Calculated
Molar Mass	54.003	g/mol	
Density	1.24	g/cm³	[1]
Melting Point	183 °C (decomposes) [1]	°C	

Note: The Standard Gibbs Free Energy of Formation was calculated using the formula  $\Delta G^{\circ}$  =  $\Delta H^{\circ}$  -  $T\Delta S^{\circ}$ , with T = 298.15 K.

Table 2: Thermodynamic Properties of NaAlH4 Decomposition Products

Compound	Standard Enthalpy of Formation (ΔfH°298) (kJ/mol)	Standard Molar Entropy (S°298) (J/(mol·K))
Na <sub>3</sub> AlH <sub>6</sub>	-	-
NaH	-56.44	40.0
Al	0	28.3
H <sub>2</sub>	0	130.7

Table 3: Enthalpy of Decomposition Reactions for NaAlH4

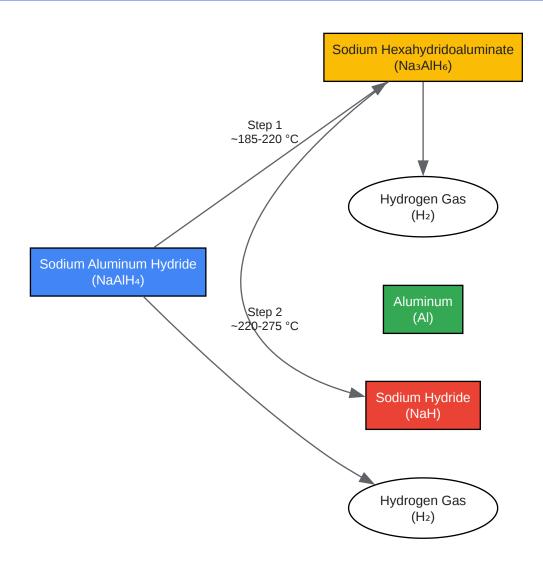


Reaction	ΔH (kJ/mol H₂)	Method
$3NaAlH_4(s) \rightarrow Na_3AlH_6(s) + 2Al(s) + 3H_2(g)$	37	Experimental (DSC)
Na <sub>3</sub> AlH <sub>6</sub> (s) $\rightarrow$ 3NaH(s) + Al(s) + 3/2H <sub>2</sub> (g)	47	Experimental (DSC)

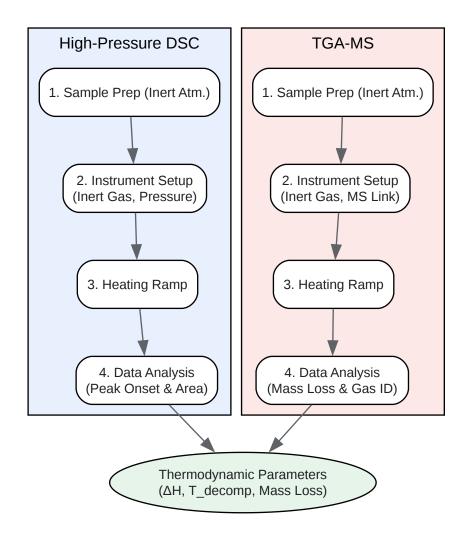
## Decomposition Pathway of Sodium Aluminum Hydride

**Sodium aluminum hydride** thermally decomposes in a two-step process, releasing hydrogen gas. The first step involves the formation of sodium hexahydridoaluminate (Na<sub>3</sub>AlH<sub>6</sub>), followed by its further decomposition to sodium hydride (NaH), aluminum (Al), and hydrogen gas.









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### References

- 1. Sodium aluminium hydride Sciencemadness Wiki [sciencemadness.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of Sodium Aluminum Hydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089126#thermodynamic-data-for-sodium-aluminum-hydride]



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